

Zhan Catalyst-1B TOF comparison metathesis catalysts

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Zhan Catalyst-1B

CAS No.: 918870-76-5

Cat. No.: S6609673

[Get Quote](#)

Overview of Zhan and Related Metathesis Catalysts

The table below summarizes key information for **Zhan Catalyst-1B** and some common alternative catalysts based on the search results.

Catalyst Name	Key Features & Applications	Reported Performance Data
Zhan Catalyst-1B	Ruthenium-based complex; contains an electron-withdrawing dimethylsulfonamide group; can be immobilized on solid supports for easy recycling and reduced metal contamination in products [1].	Specific TOF values not located. Shown to be effective when immobilized on mesoporous sieves for RCM and other metathesis reactions [2].
Zhan Catalyst-1C	Similar to 1B but with a tricyclohexylphosphine ligand instead of an N-heterocyclic carbene (NHC) [1].	Specific TOF values not located.

| **Hoveyda-Grubbs Type** | A major class of Ru catalysts that inspired Zhan catalysts; features an isopropoxystyrene chelating ligand [1] [3]. | In a 2025 study, a modified polar derivative (**Ru1**) achieved a **TON \geq 1,000** for RCM in a designed protein scaffold [3]. • Note: TON (Total Turnover Number) is different

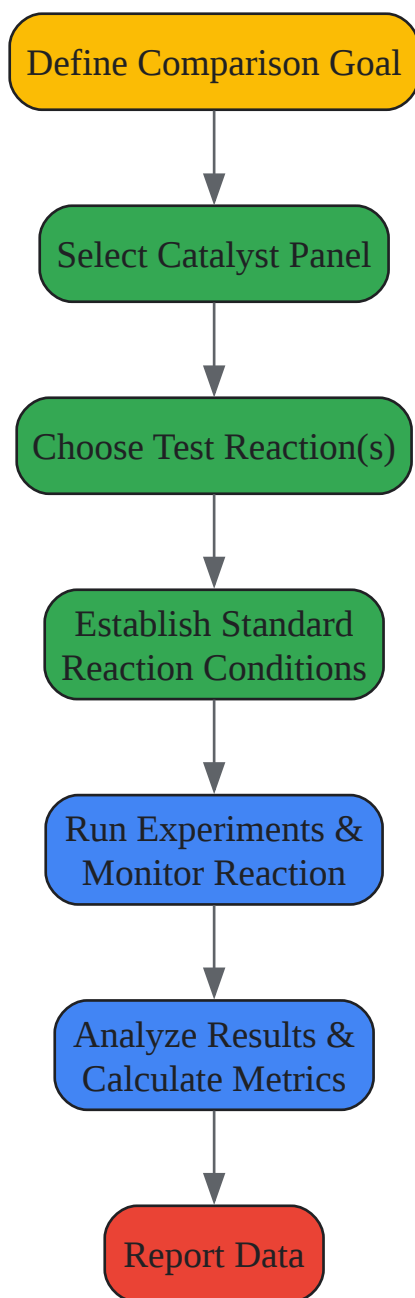
from TOF (Turnover Frequency). | | **Grela 2nd Generation** | A well-known Ru catalyst that also improves upon the Hoveyda-Grubbs design [4]. | Specific TOF or activity data not located in search results. |

Experimental Context and Workflows

Since a direct "TOF comparison table" is not available, the information below on typical experimental approaches may be useful for your own testing or for interpreting literature.

- **Typical Metathesis Reactions for Testing:** The activity of these catalysts is often evaluated using standard metathesis reactions. Common examples include:
 - **Ring-Closing Metathesis (RCM):** A frequently used test for catalyst activity, including in the recent *Nature* study on an artificial metathase [3].
 - **Metathesis of 1-decene** and **ADMET of 1,9-decadiene:** These have been used to test the activity of **Zhan Catalyst-1B** immobilized on various supports [2].
- **Key Experimental Factors:** When comparing catalysts, the following conditions are critical to report, as they greatly influence the observed TOF:
 - **Substrate:** The structure of the olefin (e.g., steric hindrance, electron density).
 - **Temperature:** The reaction temperature.
 - **Solvent:** The solvent used for the reaction.
 - **Catalyst Loading:** The mole percentage (mol%) of catalyst used.
 - **Conversion and Time:** The substrate conversion and reaction time used to calculate TOF.

The following diagram illustrates a general workflow for conducting and analyzing a catalyst comparison study.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. - Wikipedia Zhan catalyst [en.wikipedia.org]
2. (PDF) Hoveyda–Grubbs type metathesis ... - Academia.edu catalyst [academia.edu]
3. De novo design and evolution of an artificial metathase for ... [nature.com]
4. | Fluorochem Metathesis [fluorochem.co.uk]

To cite this document: Smolecule. [Zhan Catalyst-1B TOF comparison metathesis catalysts].

Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b6609673#zhan-catalyst-1b-tof-comparison-metathesis-catalysts]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com